

# WAY-660222: An Obscure Antitumor Agent Awaiting Scientific Elucidation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: WAY-660222

Cat. No.: B10861717

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For researchers, scientists, and drug development professionals, **WAY-660222** (CAS 867294-23-3) presents a molecule of interest with limited publicly available research data. Currently identified as a potential Epidermal Growth Factor Receptor (EGFR) kinase inhibitor and an antitumor agent, its detailed pharmacological profile, mechanism of action, and comprehensive experimental data remain largely unpublished in scientific literature. This technical overview consolidates the available information and highlights the significant gaps in current knowledge, pointing towards future research directions.

## Core Compound Information

**WAY-660222** is a small molecule with the chemical formula  $C_{19}H_{13}FO$  and a molecular weight of 276.30 g/mol. Its basic chemical and physical properties are summarized in the table below, primarily sourced from chemical supplier databases.

Property	Value	Source(s)
CAS Number	867294-23-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	$C_{19}H_{13}FO$	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	276.30	<a href="#">[1]</a> <a href="#">[3]</a>
Description	EGFR kinase inhibitor; antitumor agent	<a href="#">[3]</a>

## Biological Activity and Mechanism of Action: A Knowledge Gap

While **WAY-660222** is labeled as an EGFR kinase inhibitor, detailed studies elucidating its binding affinity, inhibitory concentrations ( $IC_{50}$ ), and specific effects on downstream signaling pathways are not readily available in the public domain. EGFR is a critical signaling protein that, when mutated or overexpressed, can drive the growth of many cancers. Inhibitors of EGFR are a cornerstone of targeted cancer therapy.

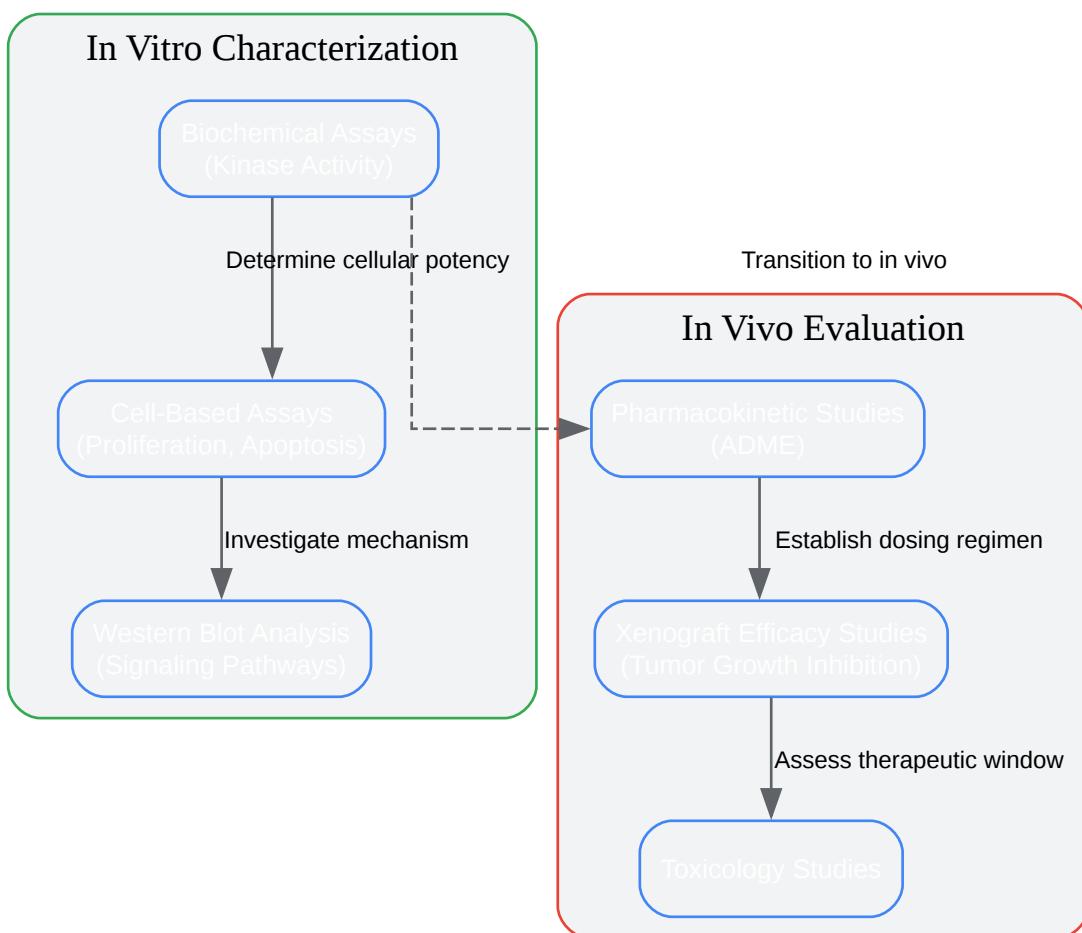
The lack of published research on **WAY-660222** means that its precise mechanism of action is unknown. Key questions that remain unanswered include:

- Does it act as a reversible or irreversible inhibitor?
- Is it selective for wild-type EGFR or specific mutant forms?
- What are its effects on downstream signaling pathways such as the MAPK and PI3K/Akt pathways?

Without this information, a diagram of its signaling pathway cannot be constructed.

## Experimental Data and Protocols: A Call for Research

A thorough search of scientific databases and patent literature did not yield any specific experimental protocols or quantitative data from *in vitro* or *in vivo* studies involving **WAY-660222**. To characterize this compound, a series of standard assays would be required. The following represents a hypothetical experimental workflow that researchers could employ.

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## References

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